

octyl-silane chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octyl-silane

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An In-Depth Technical Guide to **Octyl-Silane**: Chemical Structure, Properties, and Experimental Applications

Introduction

Octyl-silanes are a class of organosilicon compounds characterized by an eight-carbon alkyl chain (octyl group) attached to a silicon atom. These molecules are pivotal in the fields of materials science, nanotechnology, and drug development due to their ability to functionalize surfaces. By forming self-assembled monolayers (SAMs), **octyl-silanes** can precisely control surface properties such as hydrophobicity, adhesion, and biocompatibility. This technical guide provides a comprehensive overview of the core chemical structures, physicochemical properties, and key experimental protocols relevant to researchers, scientists, and drug development professionals.

Chemical Structure and Core Compounds

The term "**octyl-silane**" encompasses a family of molecules where an octyl group is bonded to a silicon atom that also carries other functional groups. The reactivity and application of the specific **octyl-silane** are largely determined by these other groups, which are typically hydrolyzable moieties like chloro or alkoxy groups. These groups enable the molecule to form strong, covalent siloxane bonds ($-\text{Si}-\text{O}-\text{Si}-$) with hydroxylated surfaces such as glass, silicon wafers, and metal oxides.^{[1][2]}

The most commonly utilized **octyl-silanes** in research and industry include:

- n-Octylsilane: The simplest form, primarily used as a reducing agent and for forming SAMs on specific metal surfaces.[3]
- Octyltrichlorosilane (OTS): A highly reactive silanizing agent that rapidly forms dense, cross-linked monolayers. It reacts with moisture to release hydrochloric acid.[4][5]
- n-Octyltriethoxysilane (OTES): A less reactive alternative to OTS, releasing ethanol upon hydrolysis.[6] This slower reaction can offer better control over the monolayer formation.
- n-Octyldimethylchlorosilane: Forms a monolayer that is not cross-linked, as it has only one reactive chloro group.[7][8]

Caption: Chemical structure of n-Octylsilane.

Physicochemical Properties

The physical and chemical properties of **octyl-silanes** vary depending on their functional groups. The long octyl chain imparts hydrophobic (water-repellent) characteristics to any surface it modifies.[9] The following tables summarize key quantitative data for several common **octyl-silanes**.

Table 1: General Properties of Common Octyl-Silanes

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
n-Octylsilane	871-92-1	C ₈ H ₂₀ Si	144.33[10]
Octyltrichlorosilane (OTS)	5283-66-9	C ₈ H ₁₇ Cl ₃ Si	247.67[5]
n-Octyltriethoxysilane (OTES)	2943-75-1	C ₁₄ H ₃₂ O ₃ Si	276.49[11]
n-Octyldimethylchlorosilane	18162-84-0	C ₁₀ H ₂₃ ClSi	206.83[8][12]

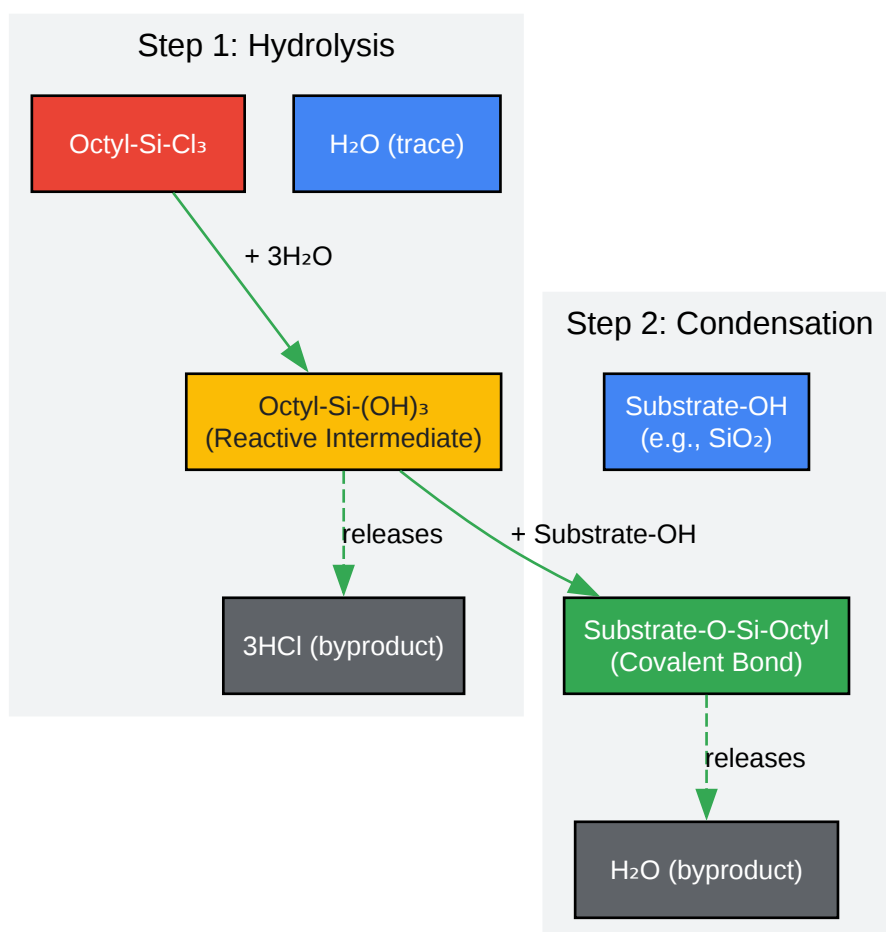
Table 2: Physical Properties of Common Octyl-Silanes

Compound Name	Density (g/mL at 25°C)	Boiling Point (°C)	Refractive Index (n _{20/D})	Flash Point (°C)
n-Octylsilane	0.746	162	1.425	36
Octyltrichlorosilane (OTS)	1.07	233 (at 731 mmHg)	1.447	97 (206°F)[4][13]
n-Octyltriethoxysilane (OTES)	0.880	245	1.417	110
n-Octyldimethylchlorosilane	0.873	222-225	1.435	97[7][12]

Mechanism of Surface Modification

The primary application of reactive **octyl-silanes** (e.g., OTS, OTES) is the formation of a self-assembled monolayer (SAM) on a substrate. This process is a cornerstone of surface functionalization, enabling precise control over surface energy.[2] The mechanism involves two key steps:

- **Hydrolysis:** The reactive groups on the silicon atom (e.g., chloro- or ethoxy-) react with trace amounts of water to form reactive silanol groups (-Si-OH).[2][14] For chlorosilanes, this reaction produces hydrogen chloride as a byproduct, while for alkoxysilanes, it produces the corresponding alcohol.[4][6]
- **Condensation:** The newly formed silanol groups then condense with hydroxyl groups present on the substrate surface (e.g., the silanol groups on a glass or silica surface), forming stable, covalent silicon-oxygen-silicon (Si-O-Si) bonds.[1][2] Simultaneously, adjacent silane molecules can undergo lateral condensation, creating a cross-linked polysiloxane network that enhances the density and stability of the monolayer.[2]



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Caption: Mechanism of octyltrichlorosilane (OTS) self-assembly.

Experimental Protocols

Protocol for Formation of an Octyl-Silane SAM on a Silica Substrate

This protocol describes a general method for creating a hydrophobic surface on a glass slide or silicon wafer using an **octyl-silane** precursor like octyltrichlorosilane (OTS) or n-octyltriethoxysilane (OTES). The procedure is highly sensitive to moisture and contaminants. [\[15\]](#)[\[16\]](#)

1. Materials:

- Silica-based substrates (e.g., glass microscope slides, silicon wafers)

- Octyltrichlorosilane (OTS) or n-octyltriethoxysilane (OTES)
- Anhydrous solvent (e.g., toluene or hexane)
- Piranha solution (7:3 mixture of concentrated H_2SO_4 and 30% H_2O_2) or RCA-1 clean (5:1:1 mixture of $\text{H}_2\text{O}:\text{NH}_4\text{OH}:\text{H}_2\text{O}_2$)
- Deionized (DI) water
- High-purity nitrogen or argon gas
- Sonicator
- Oven or hot plate
- Vacuum desiccator^[1]

2. Substrate Cleaning and Hydroxylation (Critical Step):

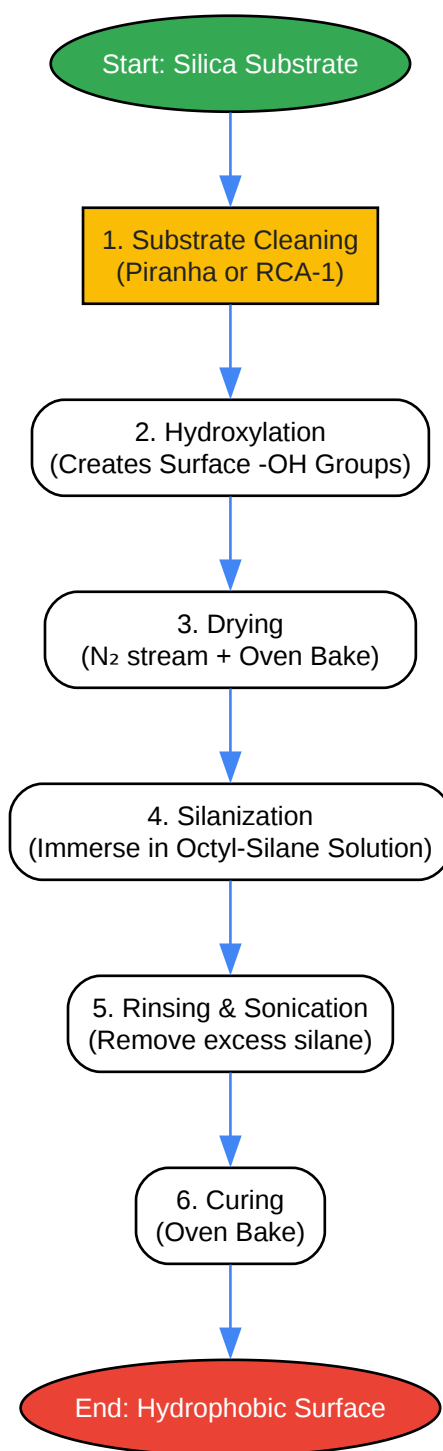
- Objective: To remove organic contaminants and generate a high density of surface hydroxyl (-OH) groups for silane anchoring.^[17]
- Procedure (Piranha Clean):
 - Caution: Piranha solution is extremely corrosive and reacts violently with organic materials. Handle with extreme care in a fume hood with appropriate personal protective equipment.
 - Immerse substrates in freshly prepared Piranha solution for 15-30 minutes.
 - Rinse extensively with DI water.
 - Dry the substrates under a stream of nitrogen or argon gas and then bake in an oven at 110-120°C for at least 1 hour to remove residual water.
 - Allow substrates to cool to room temperature in a desiccator before use.

3. Silanization (Solution Phase Deposition):

- Objective: To covalently attach the **octyl-silane** molecules to the hydroxylated substrate surface.
- Procedure:
 - Prepare a dilute solution (e.g., 1-5 mM) of the **octyl-silane** in an anhydrous solvent inside a glove box or a controlled low-humidity environment.
 - Immerse the cleaned, dried substrates into the silane solution.
 - Allow the reaction to proceed for 2-12 hours. Longer immersion times can lead to more ordered monolayer packing.
 - After immersion, remove the substrates and rinse thoroughly with the anhydrous solvent to remove any physisorbed molecules.
 - Sonicate the substrates briefly (1-2 minutes) in a fresh portion of the solvent (e.g., chloroform, then ethanol) to remove any aggregated silanes.

4. Curing and Stabilization:

- Objective: To drive off remaining solvent and promote cross-linking between adjacent silane molecules.
- Procedure:
 - Dry the coated substrates with a stream of nitrogen gas.
 - Bake the substrates in an oven at 110-120°C for 30-60 minutes.
 - Store the functionalized substrates in a clean, dry environment (e.g., a desiccator).



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Caption: Experimental workflow for surface modification.

Applications in Research and Drug Development

The ability to create robust, well-defined hydrophobic surfaces makes **octyl-silanes** valuable in numerous applications:

- **Coatings and Waterproofing:** **Octyl-silane** SAMs are used to create water-repellent and anti-corrosion surfaces on a variety of materials, including glass, ceramics, and metals.[\[9\]](#)[\[18\]](#)
- **Chromatography:** Octyl-functionalized silica is a common stationary phase (C8) in reversed-phase high-performance liquid chromatography (HPLC) for separating moderately non-polar analytes.
- **Nanoparticle Functionalization:** Modifying the surface of nanoparticles (e.g., silica, titanium dioxide) with **octyl-silane** can improve their dispersibility in organic solvents and polymer matrices for use in composites.[\[19\]](#)[\[20\]](#) In drug delivery, surface modification of nanoparticles can control their hydrophobicity, influencing circulation time, cellular uptake, and drug release kinetics.
- **Biomaterials and Implants:** Surface modification with **octyl-silanes** can be used to control protein adsorption and cellular interaction with implantable medical devices.[\[17\]](#)

Safety and Handling

- **Chlorosilanes (e.g., OTS):** These compounds are highly reactive and corrosive. They react rapidly with moisture, including humidity in the air, to release toxic and corrosive hydrogen chloride gas.[\[4\]](#)[\[5\]](#) All handling should be performed in a well-ventilated fume hood or glove box. Wear appropriate personal protective equipment, including chemical-resistant gloves, splash goggles, and a lab coat.[\[21\]](#)
- **Alkoxysilanes (e.g., OTES):** These are less volatile and reactive than chlorosilanes but will still hydrolyze in the presence of water to release ethanol.[\[21\]](#) While less hazardous, they should still be handled with care to avoid skin and eye contact.[\[22\]](#)[\[23\]](#)
- **General Handling:** Avoid contact with strong acids, bases, and oxidizing agents. Store all **octyl-silanes** in tightly sealed containers in a cool, dry, well-ventilated area away from moisture.[\[21\]](#)

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- To cite this document: BenchChem. [octyl-silane chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7823203#octyl-silane-chemical-structure-and-properties>]

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